

Personal protective equipment for handling Purine, 2,6-diamino-, sulfate, hydrate

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Compound of Interest

Compound Name: *Purine, 2,6-diamino-, sulfate,
hydrate*

Cat. No.: *B040528*

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Essential Safety and Handling Guide for Purine, 2,6-diamino-, sulfate, hydrate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Purine, 2,6-diamino-, sulfate, hydrate**. Adherence to these protocols is essential for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **Purine, 2,6-diamino-, sulfate, hydrate**, it is imperative to use appropriate personal protective equipment to prevent exposure. The following table summarizes the recommended PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Gloves and Clothing	Wear suitable protective gloves and clothing to prevent skin exposure. [1]
Respiratory Protection	Respirator	For operations where dust generation is likely, a NIOSH-approved N95 dust mask or equivalent is recommended. In cases of significant vapor or aerosol exposure, a self-contained breathing apparatus should be used. [2]

Emergency First Aid Procedures

In the event of accidental exposure, immediate action is critical. The following table outlines the initial first aid steps to be taken.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Seek immediate medical attention from an ophthalmologist.[2]
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing and shoes, and wash clothing before reuse. If irritation persists, seek medical attention.[2]
Inhalation	Remove the individual to fresh air and keep them warm and at rest. If breathing is irregular or has stopped, administer artificial respiration. Seek immediate medical attention.[2][3]
Ingestion	If the person is conscious, wash out their mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]

Spill and Disposal Procedures

Proper containment and disposal are necessary to mitigate environmental contamination and ensure a safe laboratory environment.

Spill Containment and Cleanup: In the case of a spill, prevent further leakage if it is safe to do so.[3] For powder spills, cover with a plastic sheet or tarp to minimize dust generation.[3] The spilled material should be mixed with sand or a similar inert absorbent material, swept up, and placed in a tightly closed, suitable container for disposal.[1][3] Ensure the contaminated area is thoroughly cleaned and the affected area is ventilated.[2]

Waste Disposal: Disposal of **Purine, 2,6-diamino-, sulfate, hydrate** must be in accordance with all applicable regional, national, and local laws and regulations.[3] One recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2] Do not allow the substance to enter drains, soil, or water courses.[2]

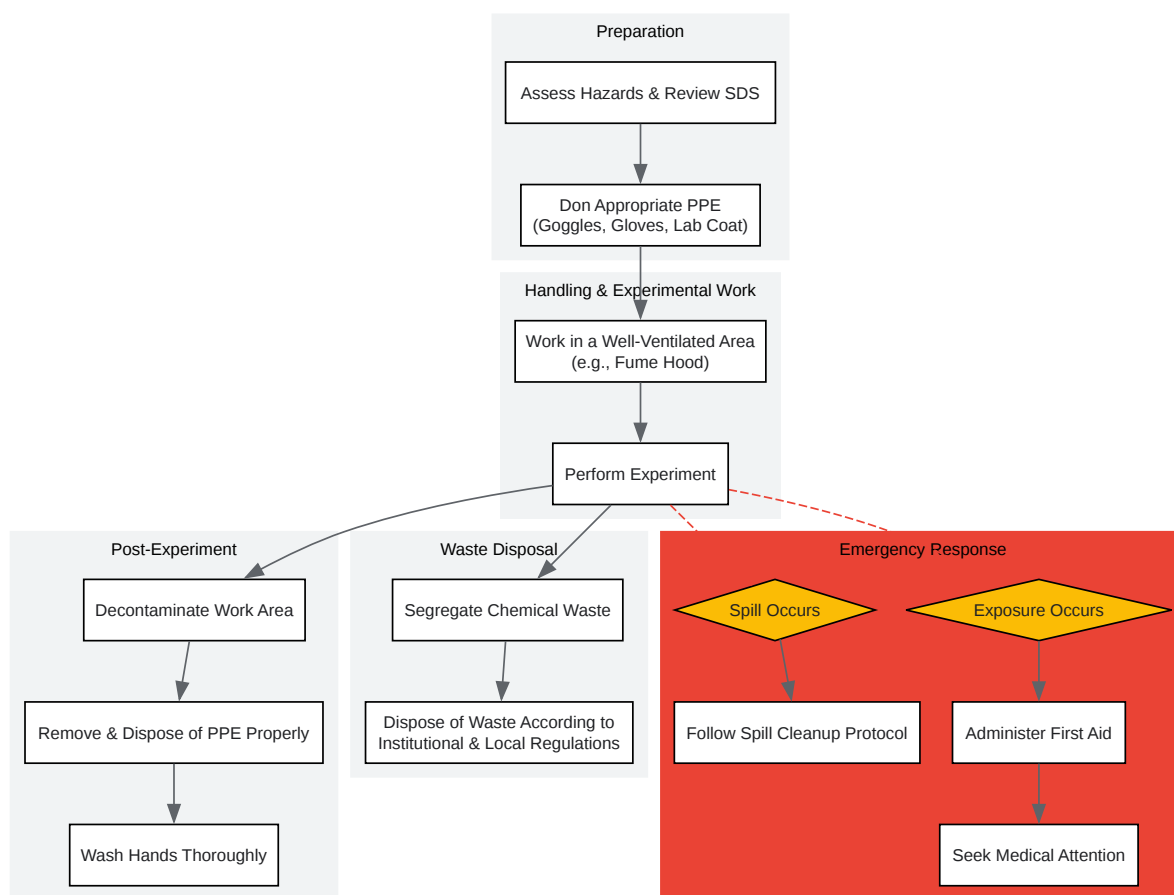
Handling and Storage

Handling: Handle this substance in a well-ventilated area or under a fume hood. Avoid contact with skin, eyes, and clothing, and prevent inhalation and ingestion.^[2] Do not eat, drink, or smoke when using this product.^[3] Wash hands and any exposed skin thoroughly after handling.^[3]

Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^[1]^[3] Some sources recommend storage at -20°C.^[3]

Safety Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Purine, 2,6-diamino-, sulfate, hydrate**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Purine, 2,6-diamino-, sulfate, hydrate**.

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